# Isovaleric Acid: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Isovaleric Acid**

## Foreword

To navigate the complexities of drug development and advanced chemical research, a foundational understanding of the constituent molecules is paramount. **Isovaleric acid**, though structurally unassuming, presents a rich subject for physicochemical exploration. This guide provides a deep dive into the essential properties of **isovaleric acid**, tailored for researchers, scientists, and professionals in drug development. Our approach is to present not just data, but a cohesive narrative that links the molecule's structure to its behavior, thereby offering predictive insights for its application. This document is meticulously structured to ensure scientific integrity, drawing upon authoritative sources to build a trustworthy and expert-driven resource.

## PART 1: Molecular Identity and Physicochemical Characteristics

A thorough characterization of a molecule begins with its unambiguous identification and a quantitative description of its physical properties. These data points are the bedrock upon which experimental protocols and theoretical models are built.

### Nomenclature and Structural Identifiers

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- Systematic IUPAC Name: 3-Methylbutanoic acid[1]
- Common Names: **Isovaleric acid**, Isopentanoic acid, β-methylbutyric acid[1]
- CAS Number: 503-74-2[1][2]
- Molecular Formula: $C_5H_{10}O_2$[1][2]
- Molecular Weight: 102.13 g/mol [1][2]

## Structural Representation

The branched nature of **isovaleric acid**'s carbon skeleton is a key determinant of its physical and chemical properties, distinguishing it from its straight-chain isomer, valeric acid.

Caption: 2D chemical structure of **Isovaleric Acid**.

## Tabulated Physical Properties

The following table summarizes the key physical properties of **isovaleric acid**, providing a quantitative basis for its handling, formulation, and use in various applications.

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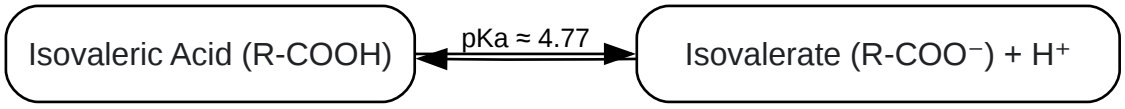
| Property | Value | Conditions | Source(s) |
|---|---|---|---|
| Appearance | Colorless to slightly yellow liquid | Ambient | [3][4][5][6] |
| Odor | Strong, pungent, cheesy, or sweaty | - | [1][6] |
| Boiling Point | 175-177 °C | 760 mmHg | [1][3][4][5] |
| Melting Point | -29 °C | - | [1][3][7] |
| Density | 0.925 g/cm³ | at 20 °C | [1][3][5][6] |
| Solubility in Water | 25 - 48 g/L | at 20 °C | [4][8] |
| pKa | 4.77 - 4.8 | at 25 °C | [1][3][4] |
| Vapor Pressure | 0.38 - 0.43 mmHg | at 20-25 °C | [4][9] |
| Refractive Index | 1.401 - 1.408 | at 20 °C | [3][4][5] |

# PART 2: Chemical Behavior and Reactivity

The chemical personality of **isovaleric acid** is largely dictated by its carboxylic acid functional group. A nuanced understanding of its reactivity is crucial for its application in chemical synthesis and for predicting its stability.

## Acidity and Aqueous Behavior

With a pKa of approximately 4.77, **isovaleric acid** is classified as a weak acid.[3][4] In aqueous solutions, it establishes an equilibrium between the protonated acid form and the deprotonated isovalerate conjugate base. The pH of the medium governs the position of this equilibrium, which has profound implications for its biological absorption and transport, as the charge state of the molecule influences its lipophilicity and ability to traverse cell membranes.

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Caption: Acid-base equilibrium of **isovaleric acid** in water.

## Key Chemical Reactions

**Isovaleric acid** participates in reactions characteristic of carboxylic acids.[1][4] These include:

- Esterification: It reacts with alcohols in the presence of an acid catalyst to form isovalerate esters. These esters often possess pleasant, fruity aromas and are utilized in the flavor and fragrance industries.[1]
- Amide Formation: Reaction with amines, often via an activated derivative like an acid chloride, yields amides.
- Reduction: Strong reducing agents, such as lithium aluminum hydride, can reduce the carboxylic acid to the corresponding primary alcohol, 3-methyl-1-butanol.
- Alpha-Halogenation: While not as common for branched-chain acids, under specific conditions, halogenation at the alpha-carbon can occur.

# PART 3: Experimental Protocols for Characterization

The scientific integrity of any chemical guide rests on the reproducibility of its data. This section details standardized, field-proven methodologies for determining the key properties of **isovaleric acid**.

## Protocol for pKa Determination via Potentiometric Titration

Causality: The pKa of a weak acid is the pH at which it is half-neutralized. Potentiometric titration allows for the precise measurement of pH as a function of added base, enabling the accurate determination of this half-equivalence point.

Methodology:

- Preparation: A known concentration of **isovaleric acid** (e.g., 0.1 M) is prepared in deionized water. A standardized solution of a strong base, typically sodium hydroxide (~0.1 M), is also prepared.

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- Titration: A calibrated pH meter is used to monitor the pH of the **isovaleric acid** solution. The NaOH solution is added incrementally from a burette.
- Data Collection: The pH is recorded after each addition of the titrant, paying close attention to the region of rapid pH change (the equivalence point).
- Analysis: A titration curve (pH vs. volume of NaOH added) is plotted. The volume at the equivalence point is determined. The volume at the half-equivalence point is then calculated, and the corresponding pH on the curve is the experimental pKa.

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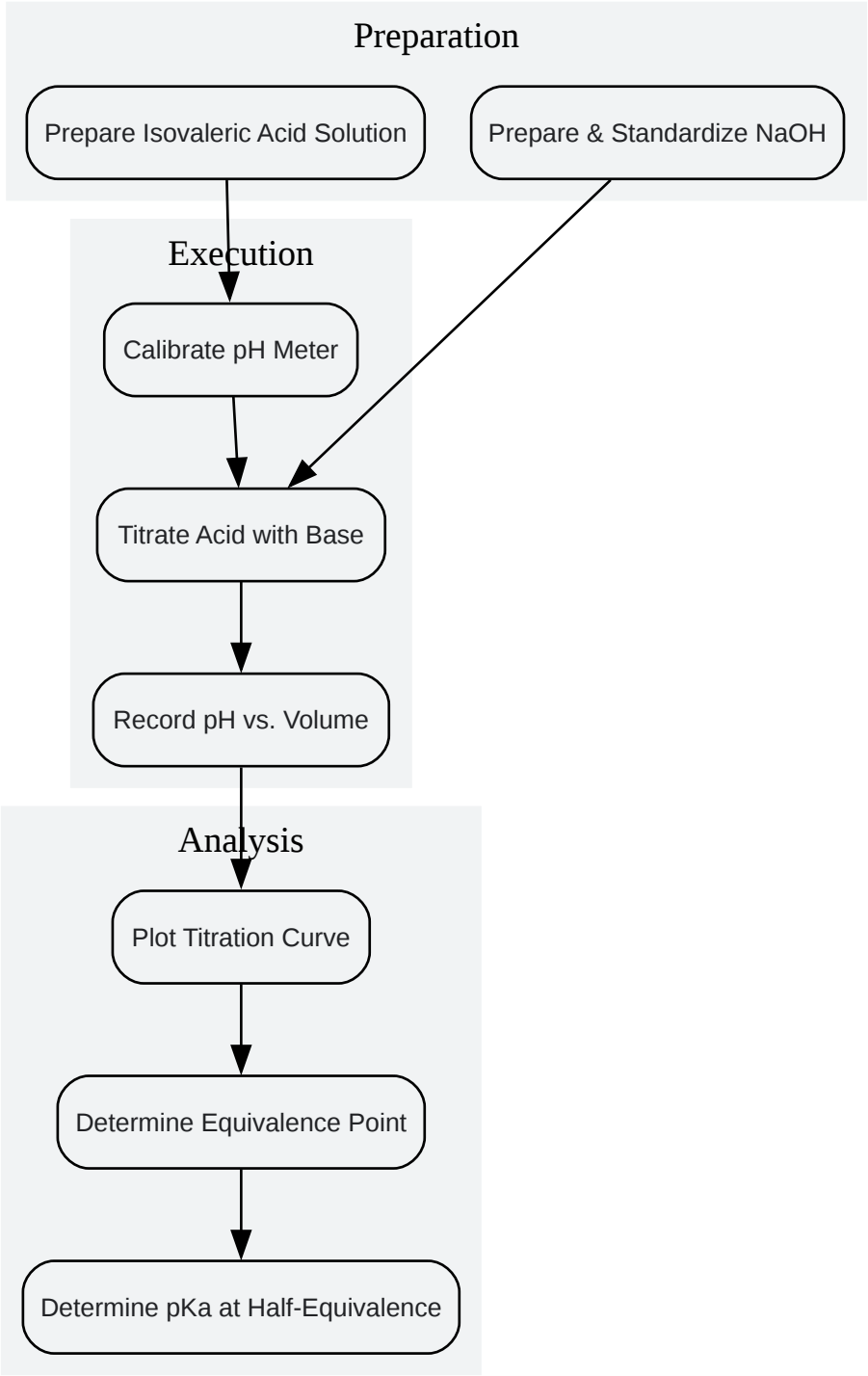


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Caption: Workflow for pKa determination by potentiometric titration.

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## Protocol for Purity and Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

Causality: GC-MS is a powerful analytical technique that separates volatile compounds based on their boiling points and interactions with a stationary phase (GC) and then identifies them based on their mass-to-charge ratio and fragmentation patterns (MS). This provides a highly specific fingerprint for **isovaleric acid**.

Methodology:

- Sample Preparation: A dilute solution of **isovaleric acid** is prepared in a volatile organic solvent (e.g., dichloromethane).
- Injection: A small volume (typically 1 µL) of the sample is injected into the GC.
- Separation: The sample is vaporized and carried by an inert gas through a capillary column. The column temperature is programmed to ramp up, allowing for the separation of compounds based on their volatility.
- Detection and Analysis: As compounds elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum is compared to a library of known spectra for identification. The purity can be assessed by the relative area of the **isovaleric acid** peak.

# PART 4: Applications in Drug Development and Safety Considerations

## Relevance in Pharmaceutical Science

**Isovaleric acid** and its derivatives are of significant interest in drug development for several reasons:

- Prodrug Strategies: The carboxylic acid moiety can be esterified to create prodrugs with enhanced bioavailability or targeted delivery.
- Chemical Intermediate: It serves as a building block in the synthesis of more complex active pharmaceutical ingredients (APIs).[5][10][11]

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- Flavoring Agent: In oral formulations, **isovaleric acid** or its esters can be used, albeit cautiously due to its strong odor, as a flavoring agent.[11]

## Safety and Handling

**Isovaleric acid** is corrosive and can cause severe skin burns and eye damage.[12] It also has a very strong and persistent unpleasant odor.[1][6]

- Engineering Controls: Always handle **isovaleric acid** in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate chemical-resistant gloves, safety goggles, and a lab coat.[13][14]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[13]

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